

Application Note: LC-MS/MS Determination of Ruboxistaurin in Rat Plasma

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Compound Focus: Ruboxistaurin hydrochloride

CAS No.: 169939-93-9

Cat. No.: S003462

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This protocol provides a sensitive and validated method for quantifying Ruboxistaurin (RBX) in rat plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), suitable for pharmacokinetic studies [1] [2].

Materials and Reagents

- **Analytical Standard:** Ruboxistaurin (hydrochloride, ≥99.84%)
- **Internal Standard (IS):** Atorvastatin
- **Chemicals:** Acetonitrile, Methanol, Ammonium Formate, Formic Acid, Trimethylamine (all analytical grade)
- **Water:** Deionized water from a Milli-Q purification system
- **Biological Matrix:** Drug-free rat plasma

Instrumentation and Chromatographic Conditions

The separation and detection were performed using the following setup [1]:

- **LC System:** Acquity UPLC system
- **Column:** Acquity UPLC HSS T3 (1.0 × 100 mm)
- **Mobile Phase A:** 10 mM Ammonium Formate, 0.2% Trimethylamine, 1% Acetonitrile (pH 7.2)
- **Mobile Phase B:** 0.2% Formic Acid, 0.2% Trimethylamine in Acetonitrile
- **Gradient Program:**

- **Start:** 1.0% A
- **2.0 min:** 80% A
- **2.5 min:** Return to 1.0% A
- **Total Run Time:** 3.0 min
- **Flow Rate:** 0.4 mL/min
- **Column Temperature:** Not specified
- **Injection Volume:** Not specified
- **Autosampler Temperature:** 10°C

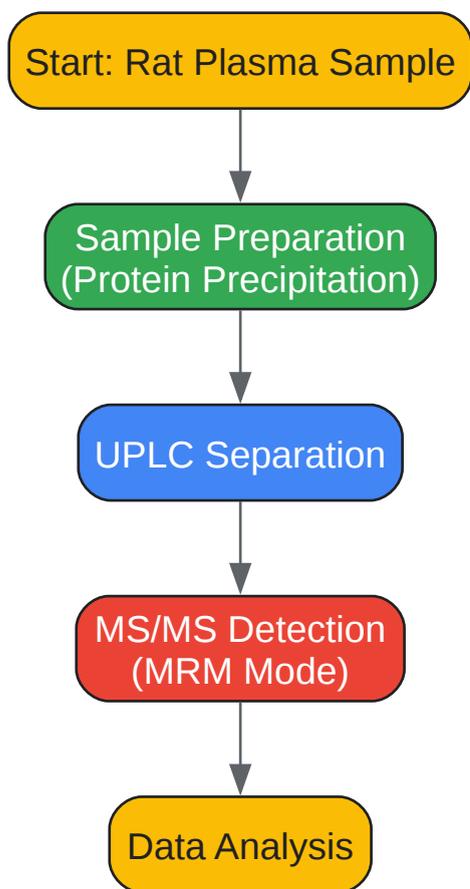
Mass Spectrometric Conditions [1]

- **MS System:** Triple quadrupole tandem mass detector
- **Ionization Mode:** Electrospray Ionization (ESI), positive mode
- **Detection Mode:** Multiple-Reaction Monitoring (MRM)
- **Ion Transitions:**
 - **Ruboxistaurin:** m/z 469.18 → 84.00 / 58.12 / 98.10
 - **Atorvastatin (IS):** m/z 559.60 → 249.90
- **Source Parameters:**
 - Capillary Voltage: 2.88 kV
 - Cone Voltage: 78 V
 - Source Temperature: 150°C
 - Desolvation Temperature: 500°C
 - Cone Gas Flow: 150 L/h
 - Desolvation Gas Flow: 650 L/h

Sample Preparation Procedure (Protein Precipitation) [1]

- Pipette 200 µL of rat plasma into an Eppendorf tube.
- Add 20 µL of the internal standard (Atorvastatin) working solution.
- Add 1 mL of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 20,000 rpm for 15 minutes.
- Transfer the supernatant to a clean glass tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen gas.
- Reconstitute the dried residue with 900 µL of 90% methanol.
- Transfer to an autosampler vial for analysis.

The following workflow diagram summarizes the key steps of the analytical process.



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Method Validation Summary

The developed method was validated according to standard guidelines, with key parameters summarized in the table below [1].

Validation Parameter	Result / Value
Analytical Range	25 – 1000 ng/mL
Retention Time (RBX)	0.85 ± 0.03 min
Accuracy	Within ± 3.4%
Intra-day Precision (%RSD)	≤ 11.8%

Validation Parameter	Result / Value
Inter-day Precision (%RSD)	≤ 11.8%
Stability, Recovery, Matrix Effect	Within acceptable limits

Critical Considerations for Method Adaptation

- **Technique Selection:** The referenced method uses **LC-MS/MS** for high sensitivity required for plasma analysis. For quality control of bulk drug substances, a **UPLC-UV method may be feasible but would require new development and validation**, as a peer-reviewed UPLC-UV method for Ruboxistaurin is not available in the searched literature.
- **Column Chemistry:** The protocol uses a **HSS T3 column**, designed for retaining polar compounds. This is a suitable starting point for Ruboxistaurin analysis.
- **Mobile Phase:** The use of volatile additives (ammonium formate and formic acid) is crucial for compatibility with the MS detector. A UPLC-UV method could employ phosphate or acetate buffers.

Background and Applications of Ruboxistaurin

- **Therapeutic Role:** Ruboxistaurin is a selective protein kinase C-beta (PKC-β) inhibitor investigated for treating diabetic retinopathy and other microvascular complications of diabetes [3] [4].
- **Formulation Research:** Recent studies focus on novel delivery systems, such as nanoparticle formulations for retinal delivery, underscoring the need for reliable analytical methods like this one [4].

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References

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